

diglyme solvent compatibility with battery components

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diglyme-d14

CAS No.: 38086-00-9

Cat. No.: S881399

Get Quote

Diglyme Fundamentals and Compatibility

The table below summarizes diglyme's basic properties and general compatibility with battery components.

Property	Description
Chemical Name	Diethylene glycol dimethyl ether (Diglyme) [1]
CAS Number	111-96-6 [1]
Molecular Formula	C6H14O3 [1]
Primary Role	Solvent in electrolyte solutions [1]
Key Advantage	Excellent solvating properties for metal ions, facilitates formation of stable solid-electrolyte interphase (SEI) on anodes [2] [3]
High-Voltage Limitation	Oxidizes at voltages exceeding ~3.9 V (vs. Na+/Na); similar limitations expected in Li-ion systems [2]

Troubleshooting Common Issues

Here are specific problems you might encounter and the experimental evidence-backed solutions.

Issue 1: Poor Oxidation Stability at High Voltages

- **Problem Description:** When charging a battery with a high-voltage cathode (e.g., above 4.0V) using a standard diglyme-based electrolyte, you observe rapid capacity fade and low Coulombic efficiency. This is due to electrolyte oxidation and decomposition at the cathode surface [2].
- **Experimental Evidence:** In sodium-ion batteries, a 1.0 M NaOTf in diglyme electrolyte showed a large irreversible charge capacity and a low initial Coulombic efficiency of only 50% when charged to 4.0 V. Scanning Electron Microscopy (SEM) and analysis confirmed a thick layer of carbon-containing byproducts on the cathode surface due to parasitic reactions [2].
- **Recommended Solution:** Incorporate **strongly associating anions** like nitrate (NO_3^-) into the electrolyte formulation.
 - **Protocol:** Add a small amount of sodium nitrate (NaNO_3 , 0.04 M) to a 1.0 M NaOTf in diglyme electrolyte. This additive participates in the solvation structure, passivating reactive sites on the diglyme solvent and facilitating a cathode electrolyte interphase (CEI) enriched with NaF and NaN_xO_y . This layer boosts oxidation resistance to over 4.8 V [2].
 - **Validation Technique:** Use Linear Sweep Voltammetry (LSV) with a Na||stainless steel cell to show the extended stable window. In a Na||NNM ($\text{Na}_{2/3}\text{Ni}_{1/2}\text{Mn}_{1/2}\text{O}_2$) cell, this reformulated electrolyte achieved an average Coulombic efficiency of 99.34% and 80.5% capacity retention after 100 cycles [2].

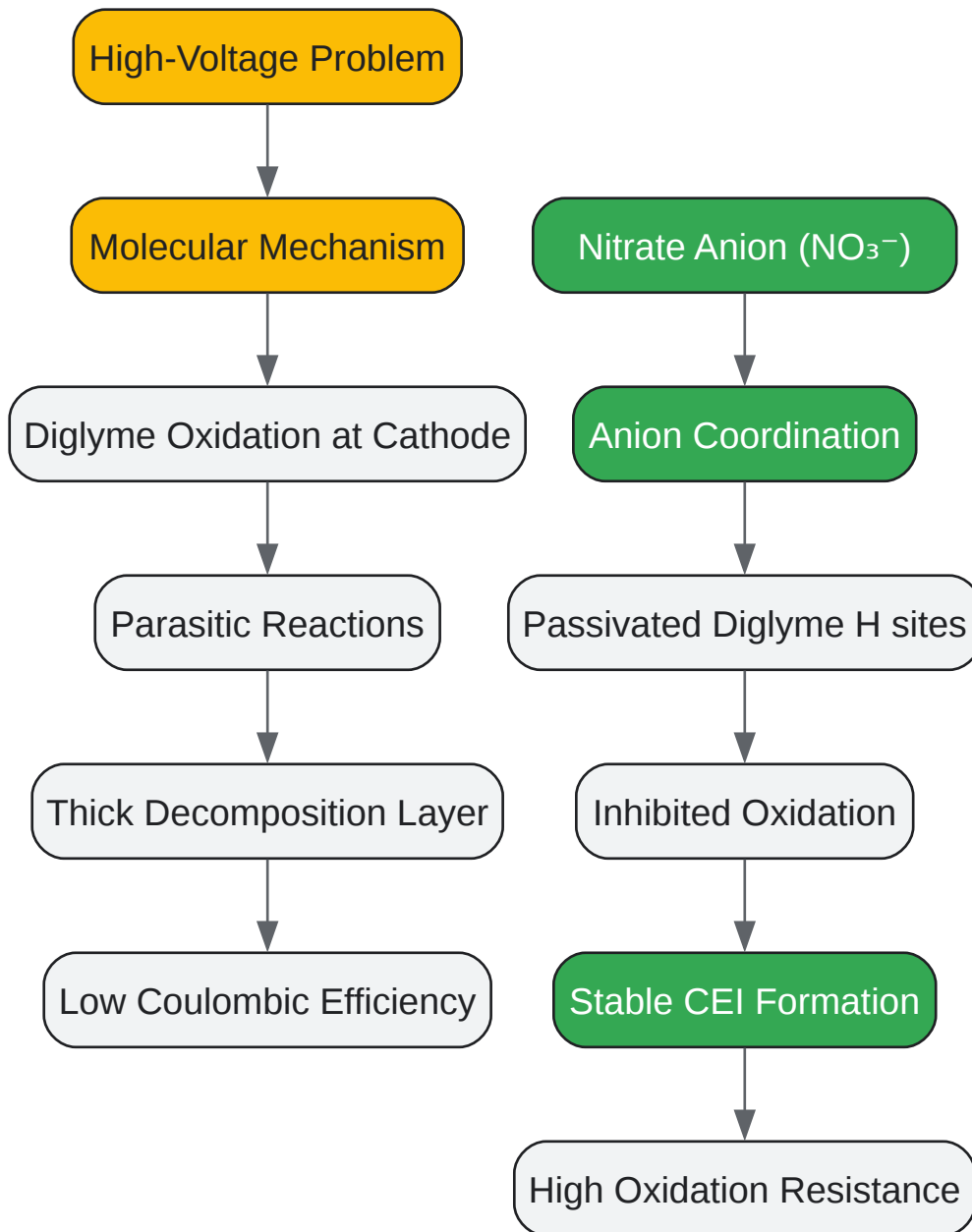
Issue 2: Suboptimal Ionic Transport

- **Problem Description:** The electrolyte exhibits lower-than-expected ionic conductivity, limiting rate capability.
- **Experimental Evidence:** Research on LiTFSI-LiNO₃ mixtures in diglyme for lithium-based batteries shows that the ratio of anions significantly impacts ion transport. Weakly associating anions (like TFSI⁻) and strongly associating anions (like NO₃⁻) create different solvation structures and dynamics, which directly influence conductivity [4].
- **Recommended Solution:** Optimize the salt composition by using a mixture of salts.
 - **Protocol:** Formulate an electrolyte using a mixture of LiTFSI and LiNO₃ in diglyme. The optimal ratio must be determined experimentally for your system, as it affects solvation structure and transport properties [4].

- **Validation Technique:** Use **Raman spectroscopy** to characterize the solvation structure. A shift in peaks (e.g., a decrease in the intensity of the contact ion pair peak at $\sim 1039\text{ cm}^{-1}$) indicates a change in the coordination structure towards more free ions, which is beneficial for conductivity [2] [4]. Classical Molecular Dynamics simulations can further corroborate these findings [4].

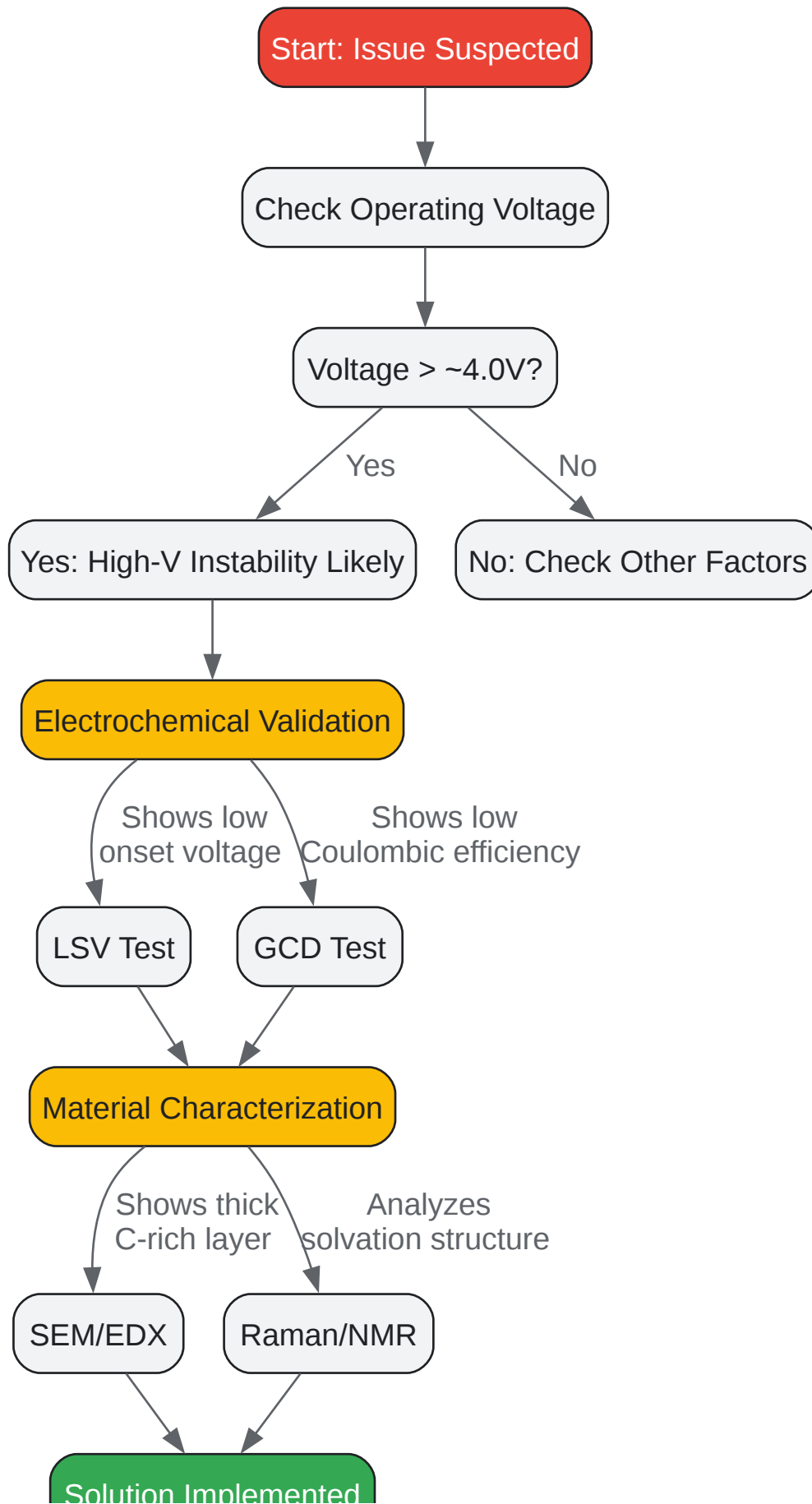
Experimental Workflows & Mechanisms

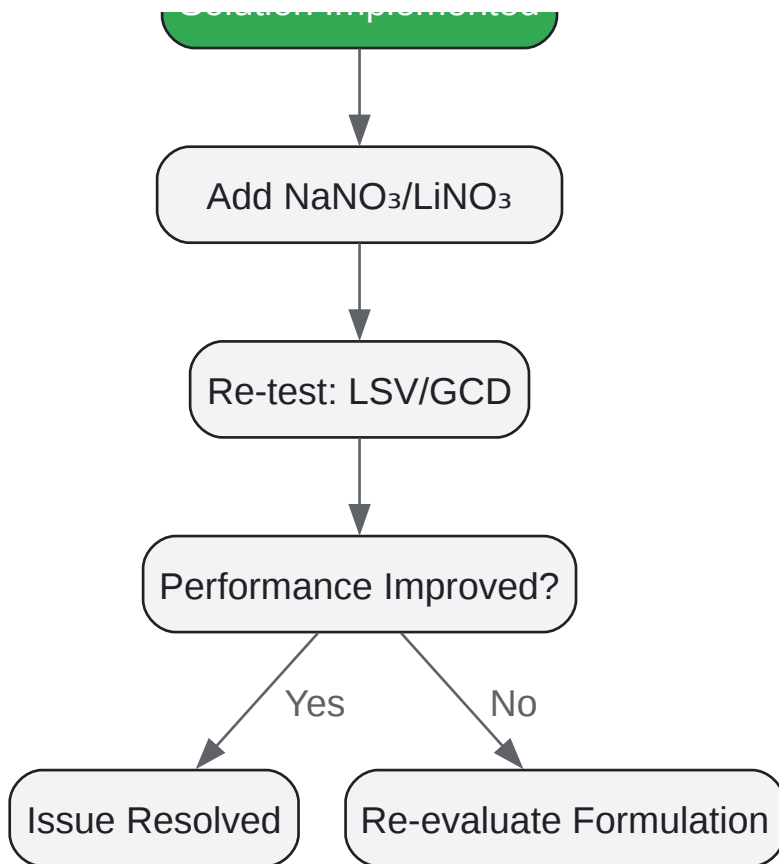
The following diagrams illustrate the core concepts and experimental approaches for mitigating diglyme's limitations.



[Click to download full resolution via product page](#)

Mechanism of Nitrate Additive Action





[Click to download full resolution via product page](#)

High-Voltage Instability Troubleshooting Workflow

Key Considerations for Different Battery Types

- **Lithium-Sulfur (Li-S) Batteries:** Diglyme is a common base for electrolytes in Li-S batteries [3] [4]. Its ability to solvate various lithium salts and form a stable interface with the lithium metal anode is highly valuable. Research focuses on additives to mitigate the polysulfide shuttle effect [3].
- **Sodium-Ion Batteries:** Diglyme demonstrates excellent compatibility with sodium anodes and enables reversible charge storage in graphite, which is otherwise not feasible in common carbonate electrolytes [2].
- **Magnesium Batteries:** Diglyme is used to study magnesium conducting electrolytes, where it facilitates the formation of specific complexes like MgCl^+ , which is crucial for reversible electrochemistry [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | CAS 111-96-6 | SCBT - Santa Cruz Biotechnology Diglyme [scbt.com]
2. Anion-mediated approach to overcome oxidation in ether ... [nature.com]
3. Revitalizing Li-S batteries: the power of electrolyte additives [pubs.rsc.org]
4. transport-structure relationship in LiTFSI-LiNO₃ electrolytes [pubs.rsc.org]
5. Unraveling the solvates in a diethylene glycol dimethyl ... [sciencedirect.com]

To cite this document: Smolecule. [diglyme solvent compatibility with battery components].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b881399#diglyme-solvent-compatibility-with-battery-components>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com